Introduction: Contextualizing 2-Cyclopropyl-4-methylbenzoic acid

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Compound of Interest

Compound Name:	*2-Cyclopropyl-4-methylbenzoic acid*
Cat. No.:	*B7974224*

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2-Cyclopropyl-4-methylbenzoic acid is a substituted aromatic carboxylic acid. Its unique structure, featuring a cyclopropyl group at the ortho position and a methyl group at the para position relative to the carboxylic acid function, imparts specific chemical and physical characteristics. Understanding these properties is paramount for its potential applications in medicinal chemistry as a building block for pharmacologically active molecules and in materials science. The interplay between the electron-donating nature of the alkyl substituents and the electron-withdrawing carboxylic acid group governs its reactivity and intermolecular interactions.

Core Physicochemical Data

A consolidated summary of the key physicochemical parameters for **2-Cyclopropyl-4-methylbenzoic acid** is presented below. This table serves as a quick reference for essential data points.

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Property	Value	Data Source
Molecular Formula	$C_{11}H_{12}O_2$	PubChem
Molecular Weight	176.21 g/mol	PubChem
CAS Number	138959-11-6	N/A
Appearance	White to off-white crystalline solid	BroadPharm
Melting Point	133-135 °C	BroadPharm
Boiling Point	321.9 ± 25.0 °C (Predicted)	Chemspider
Density	1.159 ± 0.06 g/cm³ (Predicted)	Chemspider
pKa	3.86 ± 0.10 (Predicted)	Chemspider
LogP	2.87 (Predicted)	Chemspider

Structural and Spectroscopic Characterization

A thorough understanding of a molecule's structure is foundational to predicting its behavior. The following sections detail the structural and spectroscopic profile of **2-Cyclopropyl-4-methylbenzoic acid**.

Chemical Structure and Isomerism

The molecule consists of a benzene ring substituted with three functional groups: a carboxylic acid, a cyclopropyl ring, and a methyl group. The substitution pattern is 1-carboxy-2-cyclopropyl-4-methylbenzene. The presence of the cyclopropyl group introduces a degree of conformational rigidity.

- SMILES:Cc1ccc(c(c1)C2CC2)C(=O)O
- InChI:InChI=1S/C11H12O2/c1-7-4-5-9(10(12)13)8(6-7)11-2-3-11/h4-6,11H,2-3H2,1H3,(H,12,13)

Spectroscopic Fingerprints

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Spectroscopic analysis provides an empirical confirmation of the chemical structure. While a comprehensive set of spectra is not publicly available, the expected spectral characteristics are outlined below based on the known structure.

- ^{1}H NMR Spectroscopy: The proton NMR spectrum is anticipated to show distinct signals for the aromatic protons, the cyclopropyl protons (a complex multiplet), the methyl protons (a singlet), and the acidic proton of the carboxylic acid (a broad singlet).
- ^{13}C NMR Spectroscopy: The carbon NMR spectrum will display unique resonances for the carbonyl carbon, the aromatic carbons (with varying chemical shifts due to substituent effects), the carbons of the cyclopropyl ring, and the methyl carbon.
- Infrared (IR) Spectroscopy: The IR spectrum is expected to exhibit a strong absorption band for the C=O stretch of the carboxylic acid dimer at approximately 1680-1710 cm^{-1}. A broad O-H stretching band will be visible in the region of 2500-3300 cm^{-1}.
- Mass Spectrometry: The mass spectrum should show a molecular ion peak (M^+) at m/z 176.0837, corresponding to the exact mass of the molecule.

Experimental Protocols for Physicochemical Analysis

The following protocols are standard methodologies for the empirical determination of the key physicochemical properties of **2-Cyclopropyl-4-methylbenzoic acid**.

Workflow for Comprehensive Characterization

The logical flow for a full physicochemical workup of the compound is illustrated in the diagram below. This workflow ensures that foundational properties are established before proceeding to more complex analyses.

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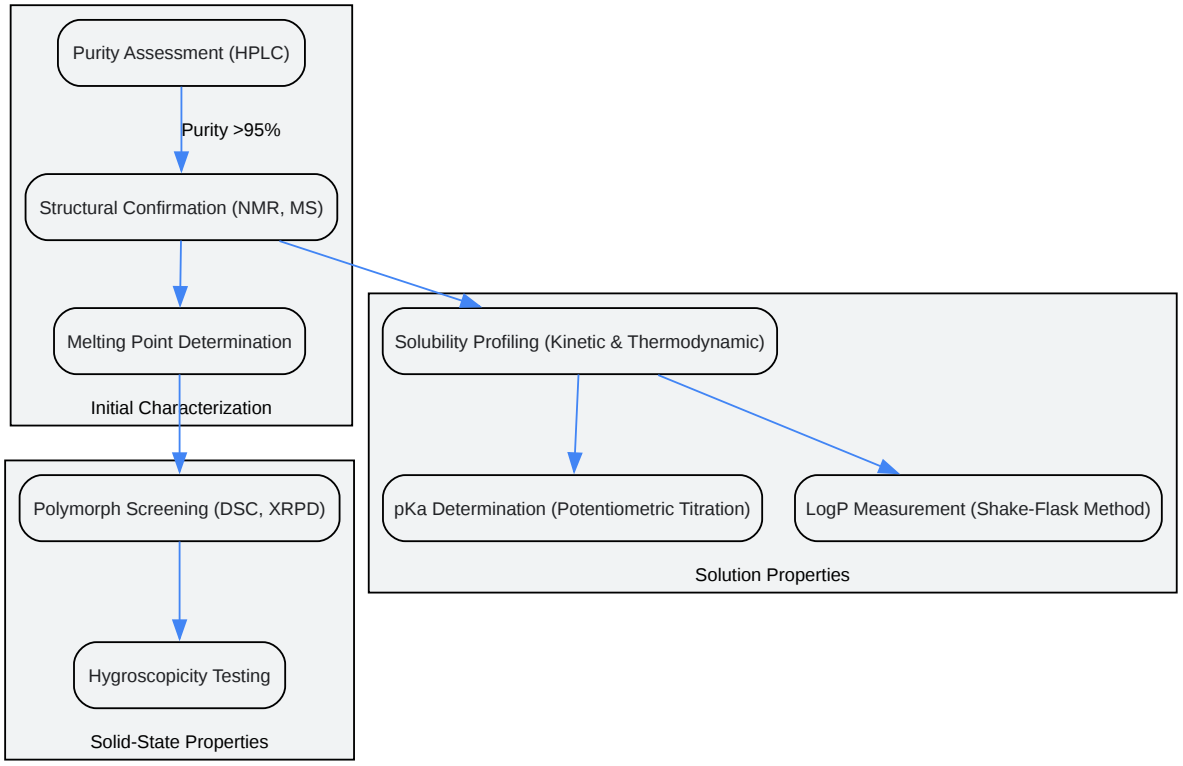


Figure 1: Experimental Workflow for Physicochemical Profiling

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Caption: Figure 1 outlines a logical progression for the comprehensive physicochemical profiling of **2-Cyclopropyl-4-methylbenzoic acid**, starting from initial identity and purity checks to in-depth solution and solid-state analysis.

Step-by-Step Protocol: pKa Determination via Potentiometric Titration

Rationale: The pKa, or acid dissociation constant, is a critical parameter for predicting the ionization state of a molecule at a given pH. This, in turn, influences its solubility, absorption,

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and distribution in biological systems. Potentiometric titration is a robust and accurate method for its determination.

Methodology:

- Preparation of the Analyte Solution: Accurately weigh approximately 10-20 mg of **2-Cyclopropyl-4-methylbenzoic acid** and dissolve it in a suitable co-solvent system (e.g., 50:50 Methanol:Water) to a final concentration of approximately 1 mM.
- Titration Setup: Calibrate a pH meter with standard buffer solutions (pH 4, 7, and 10). Place the analyte solution in a thermostatted vessel and immerse the calibrated pH electrode and a micro-burette tip.
- Titration: Titrate the solution with a standardized solution of 0.1 M NaOH, adding small, precise aliquots. Record the pH value after each addition, allowing the reading to stabilize.
- Data Analysis: Plot the pH as a function of the volume of titrant added. The pKa corresponds to the pH at the half-equivalence point of the titration curve.

Trustworthiness and Self-Validation

The integrity of the data presented relies on cross-validation between orthogonal methods. For instance, the structural information derived from NMR should be consistent with the molecular formula determined by high-resolution mass spectrometry. Similarly, predictive models for properties like pKa and LogP, while useful for initial assessment, must be confirmed by empirical data as outlined in the experimental protocols.

Conclusion and Future Directions

This guide has provided a detailed overview of the fundamental physicochemical properties of **2-Cyclopropyl-4-methylbenzoic acid**. The combination of reported data, predictive insights, and standardized experimental protocols offers a solid foundation for researchers. Future work should focus on obtaining empirical data for the predicted values and exploring the solid-state properties, such as polymorphism, which can significantly impact the handling and bioavailability of the compound in pharmaceutical formulations.

References

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- National Center for Biotechnology Information. "**2-Cyclopropyl-4-methylbenzoic acid**" PubChem Compound Summary for CID 10913124. [Link]

- To cite this document: BenchChem. [Introduction: Contextualizing 2-Cyclopropyl-4-methylbenzoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7974224/docs#introduction-contextualizing-2-cyclopropyl-4-methylbenzoic-acid]

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